

interaction of nebivolol with nitrosating agents

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Compound of Interest

Compound Name: *N-nitroso-nebivolol*

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An In-depth Technical Guide to the Interaction of Nebivolol with Nitrosating Agents and Systems

For: Researchers, Scientists, and Drug Development Professionals

Executive Summary

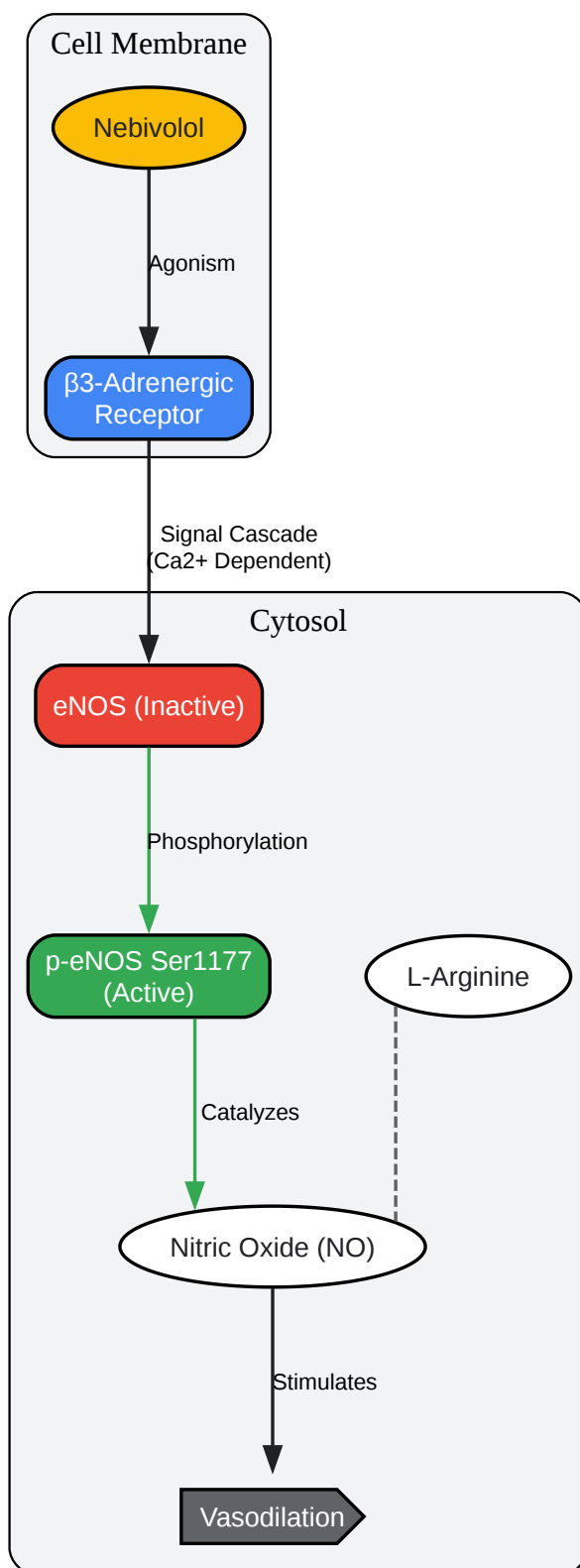
Nebivolol, a third-generation β_1 -adrenergic receptor antagonist, possesses unique vasodilatory properties attributed to its complex interaction with nitric oxide (NO) signaling pathways. This technical guide provides a comprehensive overview of the multifaceted interactions of nebivolol with nitrosating agents and related biological systems. The core of nebivolol's NO-mediated effects appears to be threefold: the stimulation of endogenous NO production via nitric oxide synthase (NOS) activation, the potential modulation of S-nitrosothiol (SNO) homeostasis through inhibition of S-nitrosogluthathione reductase (GSNOR), and a direct chemical reaction with nitrosating agents to form the N-nitroso impurity, **N-Nitroso-Nebivolol**. This document details the signaling pathways, experimental methodologies for their investigation, and quantitative data derived from key studies.

Part 1: Stimulation of Endogenous Nitric Oxide Production

A primary mechanism for nebivolol's vasodilatory effect is its ability to stimulate NO production in endothelial cells and cardiac tissue, a feature not shared by other selective β_1 -blockers like atenolol.^[1] This action is primarily mediated through the activation of the β_3 -adrenergic receptor.

Signaling Pathway: β_3 -Adrenergic Receptor-Mediated NOS Activation

Nebivolol acts as an agonist at the β_3 -adrenergic receptor, initiating a signaling cascade that leads to the activation of endothelial Nitric Oxide Synthase (eNOS) and, in the heart, inducible Nitric Oxide Synthase (iNOS).^[1] This activation is associated with the phosphorylation of eNOS at its serine 1177 residue (p-eNOS Ser1177), a key step in increasing its enzymatic activity.^{[2][3]} The pathway is shown to be calcium-dependent and can be blocked by specific β_3 -antagonists (e.g., SR59230A), demonstrating the crucial role of this receptor.^[1]



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Caption: β3-Adrenergic receptor-mediated activation of eNOS by nebivolol.

Experimental Protocols

1.2.1 Measurement of Nitric Oxide Release using Fluorescent Probes This protocol is based on the use of 4,5-diaminofluorescein diacetate (DAF-2 diacetate) or similar probes like DAF-FM diacetate.

- **Principle:** DAF-FM diacetate is a cell-permeable dye that is deacetylated by intracellular esterases to DAF-FM. In the presence of NO (specifically, its oxidative product N_2O_3), DAF-FM is converted to a highly fluorescent triazole derivative, which can be quantified.[\[4\]](#)
- **Cell Preparation:** Human Umbilical Vein Endothelial Cells (HUVECs) are cultured to confluence on appropriate plates or coverslips.
- **Loading:** Prepare a 5 mM stock solution of DAF-FM diacetate in high-quality anhydrous DMSO.[\[5\]](#) Dilute the stock solution to a final working concentration (typically 5-10 μM) in a suitable buffer (e.g., PBS).[\[6\]](#)
- **Incubation:** Remove the culture medium, wash the cells, and incubate them with the DAF-FM diacetate working solution for 30-60 minutes at 37°C, protected from light.[\[5\]](#)[\[6\]](#)
- **Wash and De-esterification:** Wash the cells with buffer to remove excess probe and incubate for an additional 15-30 minutes to allow for complete de-esterification.[\[5\]](#)
- **Stimulation and Measurement:** Treat the cells with varying concentrations of nebigolol (e.g., 10^{-9} to 10^{-5} M). Measure fluorescence intensity using a fluorescence microscope or plate reader with excitation at ~495 nm and emission at ~515 nm.[\[5\]](#)

1.2.2 Western Blot for eNOS Phosphorylation This protocol quantifies the activation state of eNOS.

- **Cell Lysis:** After treatment with nebigolol for specified time points (e.g., 0, 5, 15, 30 min), lyse the cells in a suitable lysis buffer containing protease and phosphatase inhibitors.[\[7\]](#)
- **Protein Quantification:** Determine the protein concentration of each lysate using a standard method (e.g., BCA assay).

- **SDS-PAGE and Transfer:** Separate equal amounts of protein (e.g., 20-40 µg) on an SDS-polyacrylamide gel and transfer the proteins to a PVDF or nitrocellulose membrane.
- **Immunoblotting:** Block the membrane and probe with primary antibodies specific for p-eNOS (Ser1177) and total eNOS. Subsequently, probe with appropriate HRP-conjugated secondary antibodies.[\[2\]](#)[\[7\]](#)
- **Detection and Quantification:** Detect the protein bands using an enhanced chemiluminescence (ECL) substrate.[\[7\]](#) Quantify band density using image analysis software and present the data as the ratio of p-eNOS to total eNOS.[\[7\]](#)

Quantitative Data

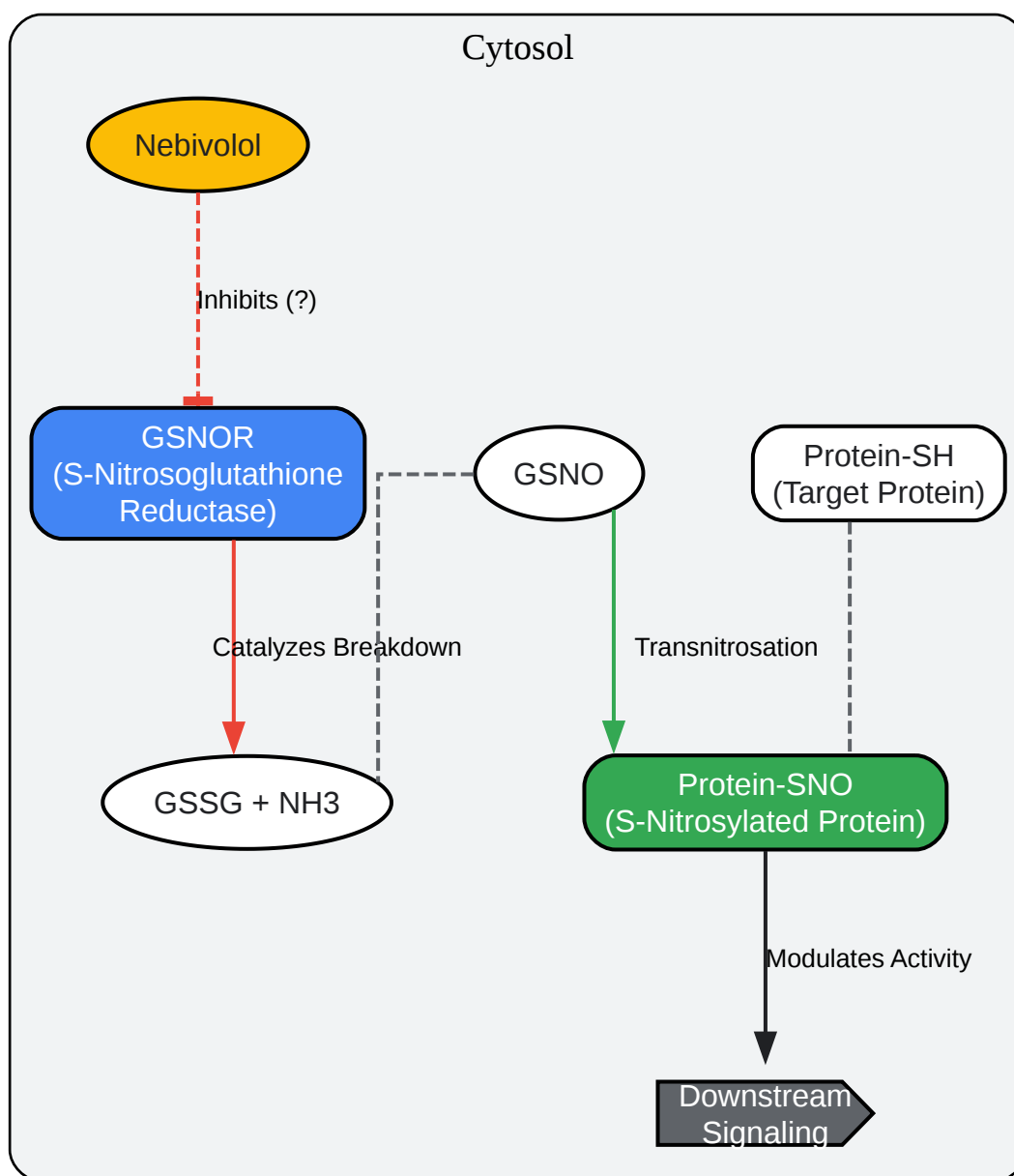
Parameter	Cell Type	Nebivolol Concentration	Result	Reference
NO Production	HUVECs	1.0 µM	49% increase in NO release (509 ± 18 nM vs 342 ± 26 nM for vehicle)	[8]
NO Production	Cardiac Tissue	Starts at 10 ⁻⁷ M	Statistically significant dose-dependent increase in NO	[1]
NO/ONOO ⁻ Ratio	Endothelial Cells (Black Donors)	1.0 - 5.0 µM	Restored ratio from 0.50 to 3.32 (level in white donors was 3.45)	[9]
eNOS Phosphorylation (Ser1177)	Mouse Left Ventricle	500 ng/kg (intracardiac)	Significant increase at 5 and 15 minutes post-injection	[3]

Part 2: Modulation of S-Nitrosothiol Homeostasis

A novel proposed mechanism of action for nebivolol involves the modulation of protein S-nitrosylation, a key pathway in NO signaling. This is hypothesized to occur through the inhibition of S-nitrosogluthathione reductase (GSNOR), the primary enzyme responsible for the catabolism of S-nitrosogluthathione (GSNO), a major biological NO carrier.

Signaling Pathway: Inhibition of GSNOR

By inhibiting GSNOR, nebivolol would decrease the breakdown of GSNO. This leads to an accumulation of intracellular GSNO, which can then transfer its NO group to cysteine residues on target proteins, a process called transnitrosation. This results in an overall increase in protein S-nitrosylation, thereby amplifying and sustaining NO-dependent signaling. However, it is important to note that while some studies support this hypothesis with data showing an accumulation of nitrosothiols, at least one study failed to confirm direct inhibition of GSNOR by nebivolol in an enzymatic assay, suggesting the topic warrants further investigation.^{[10][11]}



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Caption: Hypothesized inhibition of GSNOR by nebivolol, leading to increased S-nitrosylation.

Experimental Protocols

2.2.1 Biotin-Switch Technique (BST) for Detecting Protein S-Nitrosylation This is the benchmark assay for detecting S-nitrosylated proteins.[12]

- Principle: The three-step assay involves (1) blocking all free cysteine thiols with a methylthiolating agent (MMTS); (2) selectively reducing S-nitrosothiols to free thiols using ascorbate; and (3) labeling the newly formed thiols with a biotinylating reagent (biotin-HPDP). Biotinylated proteins can then be detected or purified.[\[13\]](#)
- Sample Preparation: Lyse cells or tissues treated with or without nebivolol in HEN buffer (100 mM HEPES, 1 mM EDTA, 0.1 mM neocuproine, pH 8.0).[\[13\]](#)
- Blocking Step: Add SDS to the lysate (final concentration ~2.5%) and MMTS (final concentration ~0.1%). Incubate at 50°C for 20 minutes with frequent vortexing to block all free thiols.[\[13\]](#)
- MMTS Removal: Remove excess MMTS by protein precipitation with two volumes of ice-cold acetone.
- Reduction and Labeling: Resuspend the protein pellet in HENS buffer. Add ascorbate to selectively reduce SNOs. Then, add biotin-HPDP to label the nascent free thiols.
- Detection: The resulting biotinylated proteins (formerly S-nitrosylated) can be detected via Western blot using an anti-biotin antibody or streptavidin-HRP, or they can be purified using streptavidin-agarose beads for identification by mass spectrometry.[\[13\]](#)[\[14\]](#)

2.2.2 GSNOR Activity Assay This assay measures the enzymatic activity of GSNOR.

- Principle: GSNOR catalyzes the NADH-dependent reduction of GSNO to glutathione disulfide (GSSG) and ammonia. The activity can be measured by monitoring the consumption of NADH spectrophotometrically at 340 nm.[\[15\]](#)[\[16\]](#)
- Reaction Mixture: Prepare a reaction mixture in a cuvette containing buffer (e.g., 50 mM potassium phosphate, pH 7.5), 0.1 mM EDTA, and NADH (e.g., 15 μ M).[\[15\]](#)
- Inhibition Study: Add various concentrations of the potential inhibitor (nebivolol) to the reaction mixture.
- Initiation and Measurement: Add the enzyme (purified GSNOR or a cell lysate containing it) to the mixture and immediately initiate the reaction by adding the substrate, GSNO (e.g., 10 μ M).[\[15\]](#)

- **Data Analysis:** Record the decrease in absorbance at 340 nm over time. The rate of NADH consumption is proportional to GSNOR activity. Calculate the percent inhibition relative to a no-inhibitor control.

Quantitative Data

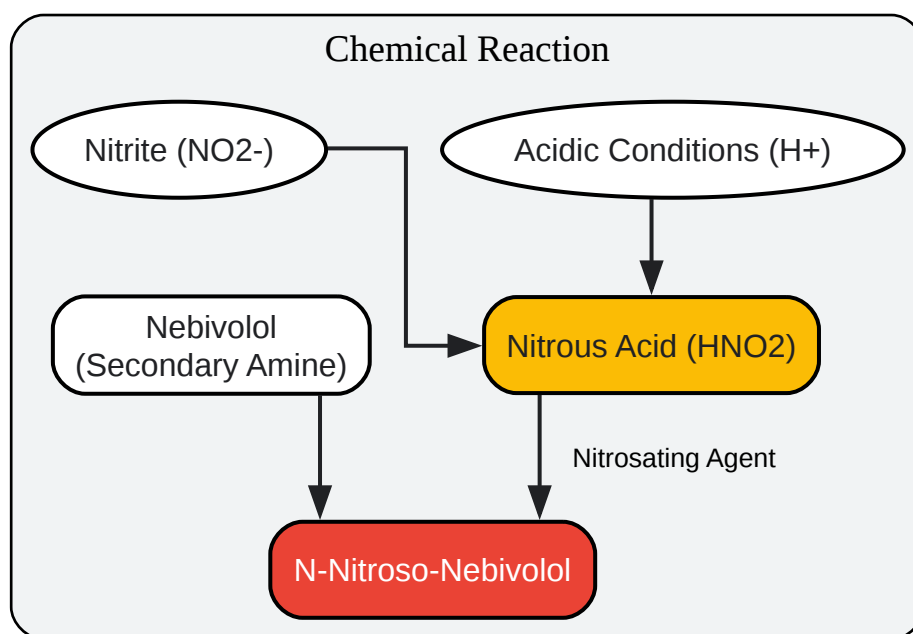
Parameter	Cell/Animal Model	Nebivolol Treatment	Result	Reference
Nitrosothiol Accumulation	RAW 264.7 Cells	Increasing concentrations (6 hours)	Dose-dependent accumulation of nitrosothiols	[17]
Protein S-Nitrosylation	C57 Mice	10 mg/kg daily for 7 days	Increased protein S-nitrosylation in heart tissue compared to control	[10][17]
GSNOR Activity	Enzymatic Assay	Not specified	One study reports nebivolol has no effect on GSNOR activity	[10]

Part 3: Direct Chemical Nitrosation

Beyond its biological interactions, nebivolol, which contains a secondary amine functional group, can undergo direct chemical nitrosation. This reaction forms **N-Nitroso-Nebivolol**, a nitrosamine impurity that is of significant interest from a pharmaceutical quality and safety perspective.

Reaction: Formation of N-Nitroso-Nebivolol

The formation of **N-Nitroso-Nebivolol** occurs when nebivolol reacts with a nitrosating agent. [18] A common source of nitrosating agents in pharmaceutical manufacturing and storage is the presence of residual nitrites (e.g., sodium nitrite), which can form nitrous acid (HNO₂) under acidic conditions.[19] The nitrous acid then reacts with the secondary amine of the nebivolol molecule. This reaction is often facilitated by heat and moisture.[18]



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Caption: Formation pathway of **N-Nitroso-Nebivolol** from nebivolol and a nitrosating agent.

Experimental Protocols

3.2.1 Synthesis of N-Nitroso-Nebivolol Reference Standard A reference standard is required for analytical method development and validation.

- **Principle:** A controlled chemical reaction is performed to synthesize the N-nitroso derivative from the parent drug.
- **Methodology:** While specific synthesis steps are proprietary, a general approach involves dissolving nebivolol in a suitable solvent, acidifying the solution, and then adding a source of nitrite (e.g., sodium nitrite) under controlled temperature. The product is then purified using techniques like column chromatography.
- **Characterization:** The structure of the synthesized compound must be unequivocally confirmed using high-resolution mass spectrometry (HRMS), and nuclear magnetic resonance (¹H-NMR, ¹³C-NMR) spectroscopy.[20] Purity is often determined by differential scanning calorimetry (DSC).[20]

3.2.2 Quantification by LC-MS/MS This is the standard, highly sensitive method for detecting and quantifying nitrosamine impurities in drug products.[21][22]

- Sample Preparation: Weigh and crush tablets. Extract a precise amount of the powder (e.g., equivalent to 0.6 mg/mL of Nebivolol) with a suitable diluent. Vortex, shake, and centrifuge the sample. The supernatant is used for analysis.[21][23]
- Chromatography:
 - System: UHPLC or LC system coupled to a triple quadrupole mass spectrometer (TQ).[21]
 - Column: A suitable reversed-phase column, such as an Allure BiPh C18 (250 × 4.6 mm), 5 μm.[22]
 - Mobile Phase: A gradient elution is typically used. For example, Mobile Phase A: 0.002 M Ammonium acetate buffer (pH 4.5) and Mobile Phase B: Methanol.[22]
 - Injection Volume: 5-10 μL.
- Mass Spectrometry:
 - Ionization: Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI).[22]
 - Detection Mode: Multiple Reaction Monitoring (MRM) for high specificity and sensitivity. Precursor and product ion pairs specific to **N-Nitroso-Nebivolol** are monitored.
- Validation: The method must be validated according to ICH guidelines for specificity, accuracy, precision, linearity, and sensitivity (LOD/LOQ).[22]

Quantitative Data

Parameter	Method	Value	Reference
Regulatory Limit (Acceptable Intake)	FDA Guidance	1500 ng/day	[21][23]
Limit of Detection (LOD)	LC-MS/MS (Agilent 6495D)	2 pg/mL	[21][23]
Limit of Quantification (LOQ)	LC-MS/MS (Agilent 6495D)	5 pg/mL	[21][23]
Limit of Detection (LOD)	UPLC-QQQ	1 ng/mL	[20]
Limit of Quantification (LOQ)	UPLC-QQQ	3 ng/mL	[20]
Linearity (r^2)	LC-MS/MS	> 0.997	[21][22]
Recovery	UPLC-QQQ	98.13% - 105.93%	[20]

Conclusion

The interaction of nebivolol with nitrosating agents and systems is a complex and multifaceted topic of significant interest to both clinical and pharmaceutical sciences. For researchers, the drug's unique ability to stimulate NO production via the β 3-adrenergic receptor and its potential to modulate S-nitrosothiol levels via GSNOR inhibition offer exciting avenues for understanding cardiovascular physiology and developing novel therapeutics. For drug development professionals, the direct chemical reaction of nebivolol with nitrosating agents to form the **N-nitroso-nebivolol** impurity underscores the critical importance of controlling raw materials, manufacturing processes, and storage conditions to ensure patient safety. This guide provides the foundational technical details necessary to explore these distinct but interconnected phenomena.

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